

Technical Guide: Suc-Ala-Ala-Val-AMC (CAS 128972-90-7)

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Compound of Interest

Compound Name: Suc-Ala-Ala-Val-Amc

CAS No.: 128972-90-7

Cat. No.: B593359

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Optimization of Fluorogenic Elastase Assays in Drug Discovery

Executive Summary

Suc-Ala-Ala-Val-AMC (Succinyl-L-alanyl-L-alanyl-L-valine-7-amido-4-methylcoumarin) is a highly specific, fluorogenic tripeptide substrate designed for the kinetic analysis of Human Neutrophil Elastase (HNE). Unlike non-specific ester substrates, this compound leverages the P1-specificity of elastase for valine residues to provide a direct, continuous readout of proteolytic activity.

This guide details the physicochemical properties, reaction mechanisms, and optimized experimental protocols for utilizing **Suc-Ala-Ala-Val-AMC** in high-throughput screening (HTS) and kinetic profiling.

Physicochemical Properties & Handling

Understanding the intrinsic properties of CAS 128972-90-7 is critical for assay reproducibility. The hydrophobic nature of the AMC fluorophore and the peptide backbone requires precise solvent handling to avoid precipitation or "inner filter" effects.

Table 1: Core Technical Specifications

Property	Specification	Notes
Chemical Name	Suc-Ala-Ala-Val-AMC	N-Succinyl-Ala-Ala-Val-7-amido-4-methylcoumarin
CAS Number	128972-90-7	Unique identifier for the Val-derivative
Molecular Formula		
Molecular Weight	516.54 g/mol	
Purity Grade	(HPLC)	Critical for kinetic accuracy
Solubility	DMSO (up to 25 mM)	Poor solubility in water; requires organic co-solvent
Excitation ()	350 – 380 nm	Peak typically at 354 nm or 380 nm depending on pH
Emission ()	440 – 460 nm	Blue fluorescence (Peak ~460 nm)
Storage	-20°C (Desiccated)	Protect from light; stable for 1 year solid, 6 months in DMSO



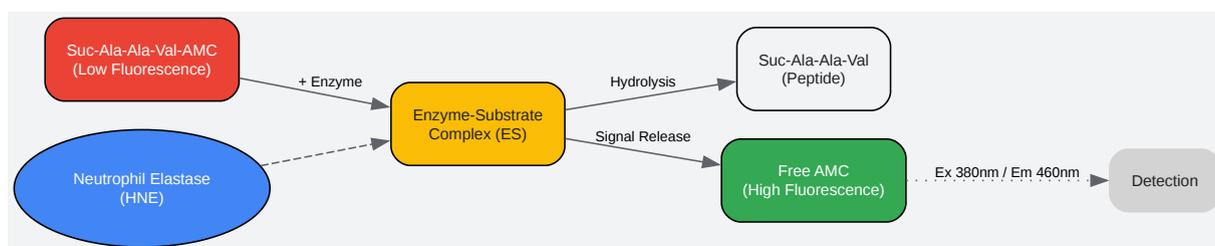
Expert Insight: Always prepare a high-concentration stock (e.g., 10-20 mM) in anhydrous DMSO. Avoid freeze-thaw cycles of the stock solution, as moisture ingress can hydrolyze the succinyl ester or the amide bond spontaneously over time.

Mechanism of Action

The utility of **Suc-Ala-Ala-Val-AMC** relies on the specific proteolytic cleavage of the amide bond between the C-terminal Valine and the AMC reporter.

- **Quenched State:** In its intact peptide form, the AMC moiety is covalently bound, shifting its electron density and significantly quenching its fluorescence yield.
- **Enzymatic Recognition:** HNE recognizes the aliphatic Valine side chain at the P1 position (S1 subsite of the enzyme).[1]
- **Hydrolysis:** The enzyme catalyzes the hydrolysis of the amide bond.
- **Signal Generation:** Free 7-amino-4-methylcoumarin (AMC) is released. The removal of the electron-withdrawing peptide group restores the fluorophore's high quantum yield.

Figure 1: Enzymatic Reaction Pathway



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Caption: Schematic of the fluorogenic hydrolysis. HNE cleaves the Val-AMC amide bond, releasing the fluorescent reporter.

Experimental Protocol: HNE Kinetic Assay

This protocol is designed for a 96-well black-walled microplate format. It is self-validating through the inclusion of a standard curve and negative controls.

4.1 Reagent Preparation

- **Assay Buffer:** 100 mM HEPES (pH 7.5), 500 mM NaCl, 0.05% Tween-20.
 - **Why High Salt?** HNE is a cationic protein. High ionic strength (500 mM NaCl) prevents the enzyme from adsorbing to the plastic walls of the microplate and mimics the ionic

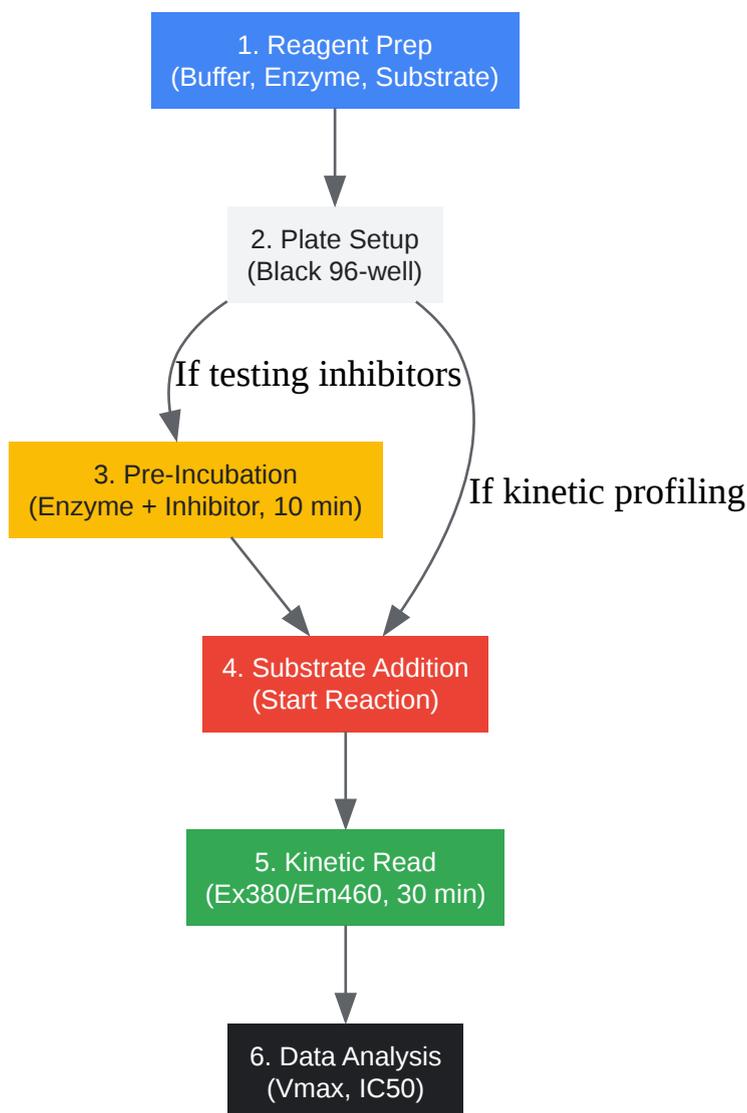
environment of azurophilic granules.

- Substrate Stock: 20 mM **Suc-Ala-Ala-Val-AMC** in DMSO.
- Enzyme Stock: Recombinant Human Neutrophil Elastase (dilute to 200 nM in Assay Buffer just before use).

4.2 Step-by-Step Workflow

- Standard Curve Generation (Self-Validation):
 - Prepare a dilution series of free AMC (0 to 100 μ M) in Assay Buffer.
 - Measure fluorescence to convert RFU (Relative Fluorescence Units) to molar product concentration. This accounts for instrument gain and inner-filter effects.
- Enzyme Reaction Setup:
 - Blank Wells: Add 90 μ L Assay Buffer.
 - Test Wells: Add 80 μ L Assay Buffer + 10 μ L HNE (Final 20 nM).
 - Inhibitor Wells (Optional): Add 70 μ L Buffer + 10 μ L Inhibitor + 10 μ L HNE.
- Initiation:
 - Add 10 μ L of Substrate Working Solution (e.g., 1 mM diluted from stock) to all wells.
 - Final Substrate Concentration: 100 μ M.
- Kinetic Read:
 - Immediately place in plate reader pre-warmed to 37°C.
 - Read Ex/Em 380/460 nm every 30 seconds for 30 minutes.

Figure 2: Assay Workflow Logic



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Caption: Operational workflow for HNE activity assay using **Suc-Ala-Ala-Val-AMC**.

Data Analysis & Troubleshooting

Calculating Activity

Do not rely solely on RFU. Use the AMC standard curve slope (

) to calculate velocity:

- : Velocity (

)

- : Slope of the linear portion of the reaction curve.

Troubleshooting Matrix

Issue	Probable Cause	Corrective Action
High Background Fluorescence	Free AMC contamination or substrate hydrolysis	Check stock purity; prepare fresh working solution; keep on ice.
Non-Linear Kinetics	Substrate depletion or Enzyme instability	Reduce enzyme concentration; ensure substrate conversion.
Low Signal	Inner Filter Effect or pH mismatch	Dilute substrate; verify Buffer pH is 7.5–8.0.
Variation between wells	Pipetting error or Enzyme adsorption	Use 0.05% Tween-20; use low-binding tips.

Applications in Drug Development[6][7]

- Inhibitor Screening: **Suc-Ala-Ala-Val-AMC** is ideal for screening serine protease inhibitors (e.g., Sivelestat) for COPD and Cystic Fibrosis therapeutics.
- Selectivity Profiling: By comparing rates against other substrates (e.g., Suc-Ala-Ala-Pro-Phe-AMC for Chymotrypsin), researchers can establish the selectivity profile of a drug candidate.

References

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- Nakajima, K., & Powers, J. C. (1979). Mapping the extended substrate binding site of cathepsin G and human leukocyte elastase. *Journal of Biological Chemistry*, 254(10), 4027-4032.

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Sources

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